

An In-depth Technical Guide to Trinonanoïn

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Compound of Interest

Compound Name: *Trinonanoïn*

CAS No.: *126-53-4*

Cat. No.: *B053129*

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This guide provides a comprehensive technical overview of **Trinonanoïn**, a triglyceride of significant interest in various scientific and industrial domains. Designed for researchers, scientists, and drug development professionals, this document delves into the core chemical and physical properties of **Trinonanoïn**, its molecular structure, and relevant analytical methodologies, ensuring a thorough understanding grounded in authoritative data.

Introduction and Chemical Identity

Trinonanoïn, also known under the synonyms Tripelargonin and Glyceryl Trinonanoate, is a saturated triglyceride.[1][2][3] It is a simple lipid, meaning it is composed of a single type of fatty acid. Specifically, it consists of a glycerol backbone esterified with three molecules of nonanoic acid, a nine-carbon saturated fatty acid (C9:0).[1] This structure imparts specific physicochemical properties that make it a valuable compound for various applications, including as a chemical standard, in cosmetic formulations as an emollient, and in materials science.[1][4]

Key identifiers for **Trinonanoïn** are consolidated in the table below:

Identifier	Value	Source(s)
CAS Number	126-53-4	[1][2][4][5]
Molecular Formula	C30H56O6	[2][3][4][5]
IUPAC Name	2,3-di(nonanoyloxy)propyl nonanoate	[1][2]
Synonyms	Tripelargonin, Glyceryl Tripelargonate, Propane-1,2,3-triyl trinonanoate	[1][2][3][5]
EC Number	204-791-5	[2][5]
PubChem CID	31350	[2]

Molecular Structure and Chemical Formula

The chemical structure of **Trinonanoïn** is fundamental to its properties and function. It is synthesized through the esterification of the three hydroxyl groups of a single glycerol molecule with three molecules of nonanoic acid.

- **Glycerol Backbone:** A propane-1,2,3-triol molecule forms the central structural unit.
- **Nonanoic Acid Chains:** Three saturated nine-carbon acyl chains are attached to the glycerol backbone.
- **Ester Linkages:** The connection between the glycerol and the fatty acid chains is formed by ester bonds (-COO-).

The resulting molecule is a triacylglycerol, systematically named propane-1,2,3-triyl trinonanoate.[1]

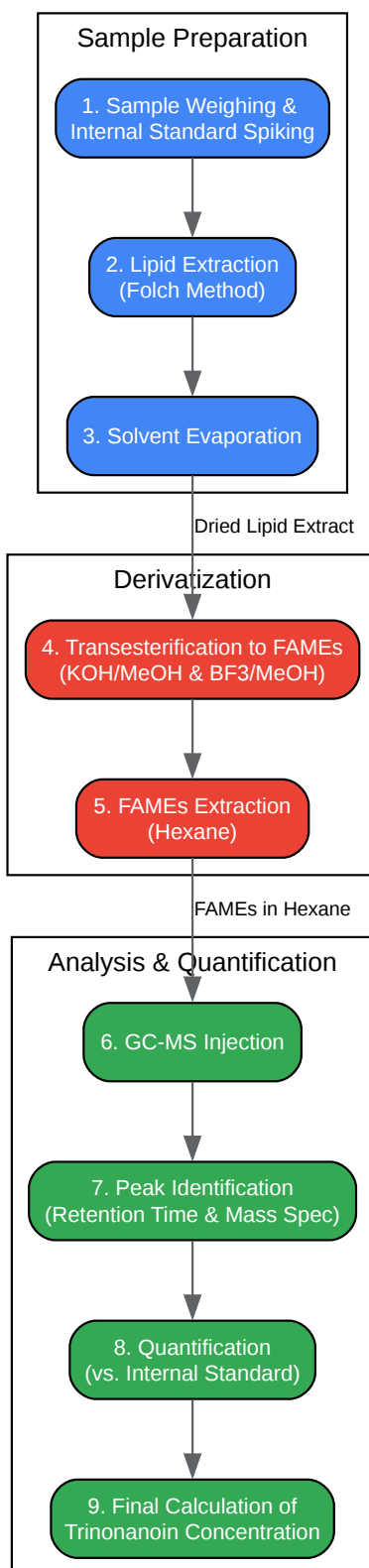
The chemical formula, C30H56O6, is derived from its constituent parts:

- Glycerol (C3H8O3)
- Three Nonanoic Acid molecules (3 x C9H18O2)

- During esterification, three molecules of water (H₂O) are eliminated.

The summation is: (C₃H₈O₃) + 3(C₉H₁₈O₂) - 3(H₂O) = (C₃ + C₂₇) + (H₈ + H₅₄ - H₆) + (O₃ + O₆ - O₃) = C₃₀H₅₆O₆.

Below is a 2D representation of the **Trinonanoic** structure.



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Sources

- [1. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [2. Trinonnanoin | C30H56O6 | CID 31350 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/compound/Trinonnanoin)
- [3. 126-53-4 CAS MSDS \(TRINONANOIN\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](https://chemicalbook.com/ChemicalProductData.aspx/CAS=126-53-4)
- [4. echemi.com \[echemi.com\]](https://www.echemi.com)
- [5. chemwhat.com \[chemwhat.com\]](https://www.chemwhat.com)
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